

4-Bromo-2-fluoro-6-nitrophenol molecular structure and weight

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Compound of Interest

Compound Name: **4-Bromo-2-fluoro-6-nitrophenol**

Cat. No.: **B1268982**

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An In-depth Technical Guide to **4-Bromo-2-fluoro-6-nitrophenol**

This guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **4-Bromo-2-fluoro-6-nitrophenol**, a key intermediate in various chemical syntheses. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical manufacturing.

Molecular Structure and Properties

4-Bromo-2-fluoro-6-nitrophenol is an aromatic compound featuring a phenol ring substituted with a bromine atom at position 4, a fluorine atom at position 2, and a nitro group at position 6. This specific arrangement of functional groups imparts unique chemical reactivity to the molecule.

The structural and physical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	$C_6H_3BrFNO_3$	[1] [2] [3]
Molecular Weight	235.99 g/mol	[3]
Monoisotopic Mass	234.92802 Da	[2]
CAS Number	320-76-3	[1] [3] [4]
Appearance	Yellow to yellow-brown or light-green powder or crystals	
Melting Point	63-65 °C	[3] [4]
Canonical SMILES	$C1=C(C=C(C(=C1--INVALID-LINK--[O-])O)F)Br$	[2] [3]
InChI Key	ACQVEWFMUBXEMR-UHFFFAOYSA-N	[2] [3]

Synthesis of 4-Bromo-2-fluoro-6-nitrophenol

The synthesis of **4-Bromo-2-fluoro-6-nitrophenol** can be achieved through the nitration of 4-Bromo-2-fluorophenol. The following protocol is based on established methodologies.

Experimental Protocol: Nitration of 4-Bromo-2-fluorophenol

Objective: To synthesize **4-Bromo-2-fluoro-6-nitrophenol** by introducing a nitro group onto the 4-Bromo-2-fluorophenol ring.

Materials:

- 4-Bromo-2-fluorophenol (Starting Material)
- Sulfuric Acid (H_2SO_4)
- Nitric Acid (HNO_3)
- Chloroform ($CHCl_3$)

- Water (H₂O)
- Round-bottom flask
- Dropping funnel
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- Separatory funnel
- Rotary evaporator

Procedure:

- Preparation of Nitrating Mixture: Prepare a mixed acid nitrating agent by carefully adding nitric acid to sulfuric acid in a ratio of 1:3 to 1:8, depending on the desired reaction rate and conditions. This step should be performed in an ice bath to dissipate the heat generated.
- Dissolution of Starting Material: Dissolve the starting material, 4-Bromo-2-fluorophenol, in chloroform in a round-bottom flask equipped with a magnetic stir bar.
- Nitration Reaction: At room temperature, add the prepared nitrating mixture dropwise to the solution of 4-Bromo-2-fluorophenol while stirring continuously.
- Reaction Heating: After the dropwise addition is complete, raise the temperature of the reaction mixture to between 40-80 °C.^[5] Allow the reaction to proceed for a specified period until completion, which can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature. Carefully transfer the mixture to a separatory funnel.
- Washing: Wash the organic phase with water to remove the acid and other water-soluble impurities. Repeat the washing step as necessary.
- Isolation of Product: Separate the organic layer containing the product.

- Solvent Removal: Evaporate the chloroform solvent from the organic phase using a rotary evaporator to obtain the crude **4-Bromo-2-fluoro-6-nitrophenol**.
- Purification (Optional): The crude product can be further purified by recrystallization or column chromatography to achieve higher purity.

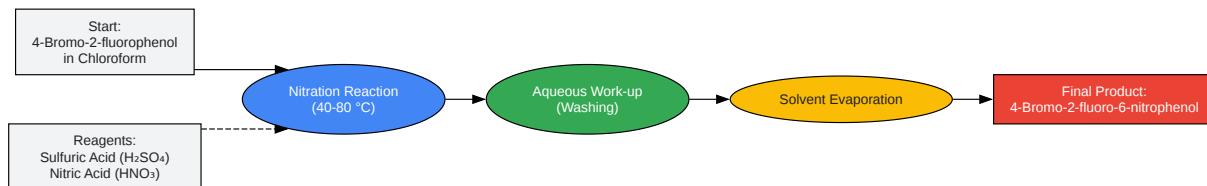
Safety Precautions:

- This procedure involves the use of strong acids (sulfuric and nitric acid) and a volatile organic solvent (chloroform).
- All steps should be performed in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.^[4]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **4-Bromo-2-fluoro-6-nitrophenol**.



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Caption: Workflow for the synthesis of **4-Bromo-2-fluoro-6-nitrophenol**.

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